

Application Notes and Protocols for N-(4-bromophenyl)-2-cyclohexylacetamide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-2-cyclohexylacetamide

Cat. No.: B5865555

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Abstract

These application notes provide a comprehensive guide for the safe and effective handling and storage of **N-(4-bromophenyl)-2-cyclohexylacetamide**, a key intermediate in various research and development applications. Due to the limited publicly available data for this specific compound, this guide synthesizes information from analogous compounds, specifically brominated aromatic amides, and established laboratory safety principles. The protocols herein are designed to ensure the integrity of the compound and the safety of laboratory personnel. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks and ensure experimental reproducibility.

Introduction and Scientific Context

N-(4-bromophenyl)-2-cyclohexylacetamide belongs to the class of N-arylacetamides, which are prevalent scaffolds in medicinal chemistry and materials science. The structure, featuring a brominated phenyl ring linked via an amide bond to a cyclohexylacetyl group, suggests its potential utility as a precursor in cross-coupling reactions or as a pharmacologically active agent. The proper handling and storage of this compound are paramount, as its chemical

stability and potential hazards are influenced by its functional groups: the amide, the aromatic halide, and the aliphatic ring. Amide bonds can be susceptible to hydrolysis under strong acidic or basic conditions, and brominated aromatic compounds can have toxicological implications.

[1][2] This document outlines the necessary precautions and procedures based on these structural characteristics.

Compound Properties and Hazard Assessment

While a specific Safety Data Sheet (SDS) for **N-(4-bromophenyl)-2-cyclohexylacetamide** is not widely available, an assessment of analogous compounds, such as N-(4-bromophenyl)acetamide, allows for a reasoned estimation of its properties and hazards.

Table 1: Physicochemical and Hazard Data of Analogous Compounds

Property	N-(4-bromophenyl)acetamide (CAS: 103-88-8)	General Aromatic Amides	Inferred Properties for N-(4-bromophenyl)-2-cyclohexylacetamide
Appearance	Light grey powder/solid[3]	Typically solids at room temperature[2]	Likely a solid at room temperature
Molecular Formula	C ₈ H ₈ BrNO[4]	-	C ₁₄ H ₁₈ BrNO
Molecular Weight	214.06 g/mol [4]	-	296.20 g/mol
Hazards	Causes skin irritation (Category 2), Causes serious eye irritation (Category 2)[3][5]	Can be toxic, with some being known or suspected carcinogens[2]	Assume similar irritant properties and handle with caution. May be harmful if inhaled or swallowed.
Stability	Stable under recommended storage conditions	Susceptible to hydrolysis, photodegradation, and oxidation[1]	Stable under proper storage. Avoid strong acids, bases, and oxidizing agents.

Personal Protective Equipment (PPE) and Engineering Controls

Adherence to proper safety protocols is the foundation of safe laboratory practice. The following PPE and engineering controls are mandatory when handling **N-(4-bromophenyl)-2-cyclohexylacetamide**.

Required Personal Protective Equipment

- Eye Protection: Chemical safety goggles with side shields are required at all times.[6]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn.[7] Change gloves immediately if they become contaminated.
- Body Protection: A lab coat that covers the arms and fastens in the front is mandatory.[7]
- Footwear: Closed-toe shoes must be worn in the laboratory.[8]

Engineering Controls

- Ventilation: All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood to minimize the risk of inhalation.[9]
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the event of an emergency.[9]

Protocols for Handling and Storage

The following protocols are designed to ensure the stability of **N-(4-bromophenyl)-2-cyclohexylacetamide** and the safety of the handler.

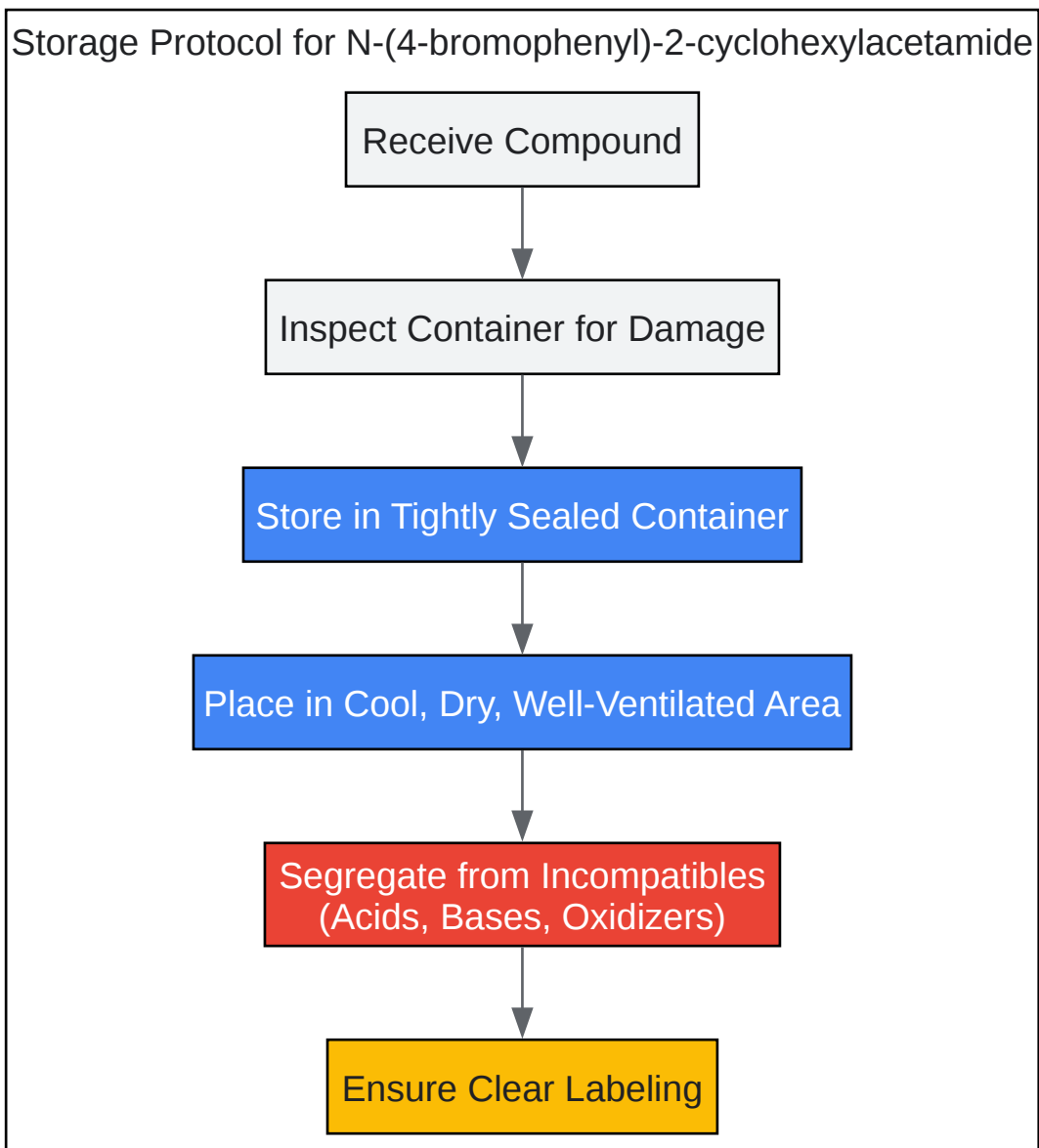
Storage Protocol

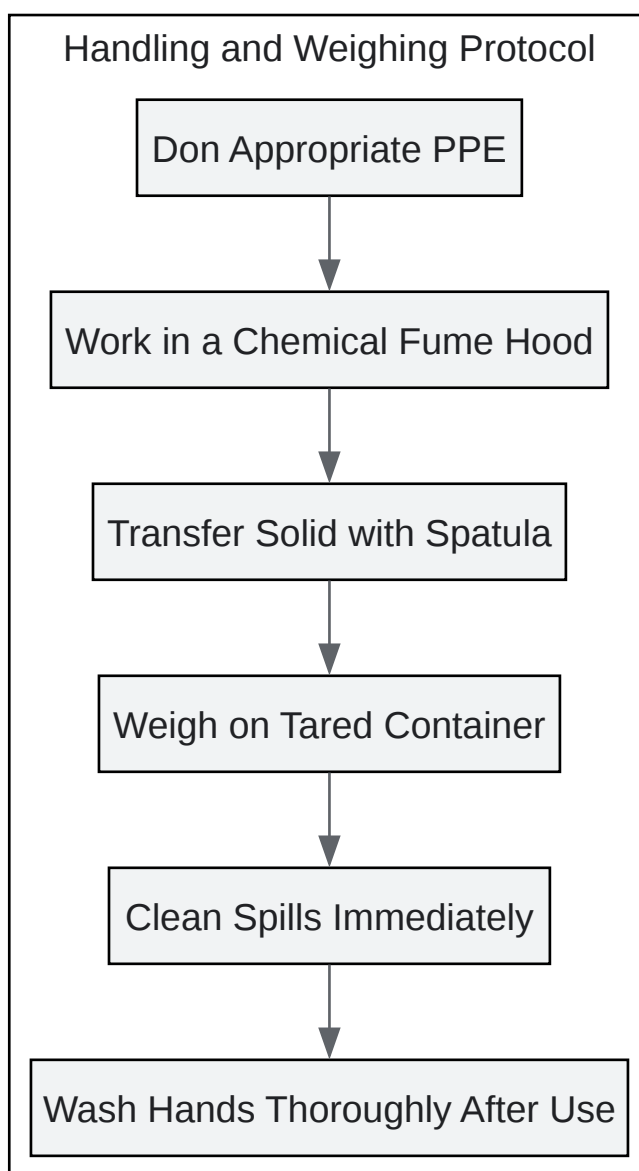
Proper storage is crucial to maintain the chemical's integrity and prevent accidents.[10]

- Container: Store the compound in its original, tightly sealed container.[10]

- Environment: Keep the container in a cool, dry, and well-ventilated place.[\[10\]](#) Avoid direct sunlight and heat sources.[\[10\]](#)
- Incompatibilities: Segregate from incompatible materials such as strong acids, bases, and oxidizing agents to prevent dangerous reactions.[\[10\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name, concentration, and any hazard warnings.[\[10\]](#)

Diagram: Chemical Storage Logic





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Caption: Step-by-step procedure for the safe handling and weighing of the compound.

Emergency Procedures

Preparedness for emergencies is a critical component of laboratory safety. [9]

Spill Response

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.

- Alert: Notify your supervisor and laboratory safety officer.
- Contain: For small spills, use a spill kit with appropriate absorbent material. Avoid raising dust.
- Clean: Carefully scoop the absorbed material into a designated waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

First Aid Measures

These first aid measures are based on guidelines for similar chemical classes. [3][5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [3]Seek immediate medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [3]Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. [3]Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. [3]Call a physician or poison control center immediately.

Waste Disposal

All waste containing **N-(4-bromophenyl)-2-cyclohexylacetamide** must be treated as hazardous waste.

- Collection: Collect all chemical waste in designated, properly labeled, and sealed containers. [9]2. Segregation: Do not mix with incompatible waste streams.
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. [9]Contact your institution's environmental health and safety department for specific procedures.

Conclusion

The protocols and guidelines presented in these application notes are designed to ensure the safe handling and storage of **N-(4-bromophenyl)-2-cyclohexylacetamide**, thereby protecting laboratory personnel and maintaining the integrity of the compound for research and development activities. By adhering to these procedures, researchers can minimize risks and contribute to a safe and productive laboratory environment.

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